

# Application Notes: Preparation and Handling of Rotundifuran Stock Solutions for Cell Culture

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#### Introduction

**Rotundifuran** is a labdane-type diterpenoid naturally occurring in plants of the Vitex genus, such as Vitex rotundifolia and Vitex trifolia[1][2]. It has garnered significant interest in cancer research due to its demonstrated anti-proliferative and pro-apoptotic activities across a range of cancer cell lines, including leukemia, lung, breast, and cervical cancer[2][3][4]. **Rotundifuran** has been shown to induce cell death through multiple mechanisms, including the induction of apoptosis via the MAPK and PI3K/Akt signaling pathways and the induction of ferroptosis involving ROS accumulation and calcium signaling[3][4][5].

These application notes provide a detailed protocol for the preparation of **Rotundifuran** stock solutions for use in in vitro cell culture experiments, ensuring reproducibility and optimal performance.

## **Chemical and Physical Properties**

A clear understanding of the physicochemical properties of **Rotundifuran** is essential for accurate stock solution preparation.



Property	Value	Reference
Molecular Formula	C22H34O4	[1][6]
Molecular Weight	362.51 g/mol	[6]
Appearance	Solid powder	[6]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[6]
CAS Number	50656-65-0	[1][7]

# **Experimental Protocols Materials and Reagents**

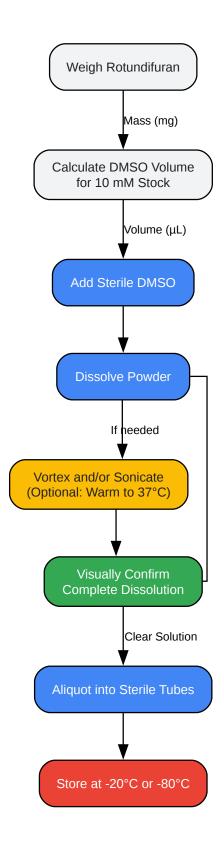
- Rotundifuran powder
- Dimethyl Sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile pipette tips
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

## Preparation of a 10 mM Rotundifuran Stock Solution in DMSO

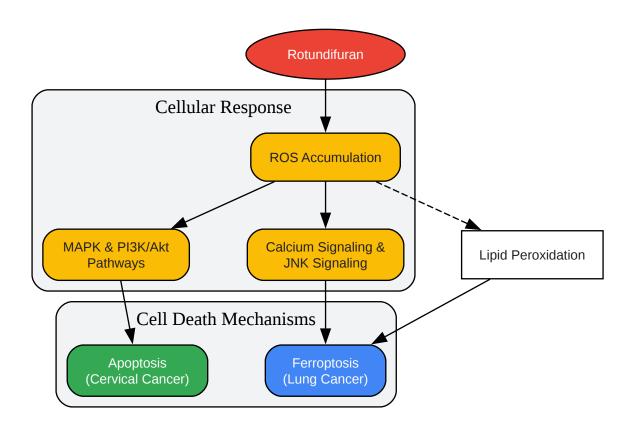
This protocol describes the preparation of a 10 mM stock solution, which is a common starting concentration for subsequent dilutions.

Workflow for Preparing Rotundifuran Stock Solution









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